

Tungsten-186: A Technical Guide to its Non-Medical Research Applications

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Compound of Interest

Compound Name: Tungsten-186

Cat. No.: B077642

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For Researchers, Scientists, and Drug Development Professionals

Introduction

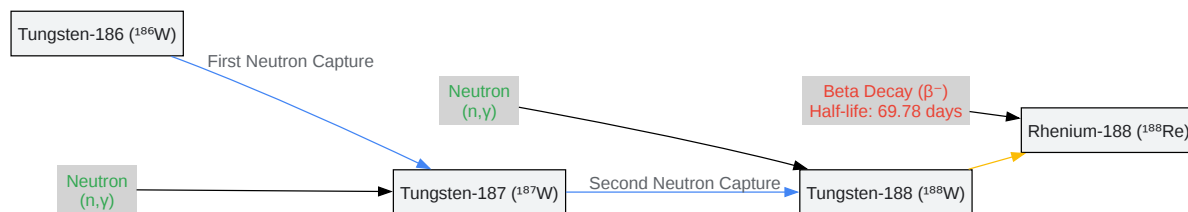
Tungsten-186 (^{186}W) is a stable, naturally occurring isotope of tungsten. While its primary application lies in the production of the medical radioisotope Rhenium-188, ^{186}W possesses unique nuclear and chemical properties that make it a valuable tool in a range of non-medical research fields. This technical guide provides an in-depth overview of the core non-medical applications of **Tungsten-186**, with a focus on its use in nuclear research for the production of Tungsten-188, as a tracer in geological studies, and in the investigation of adsorption processes. Detailed methodologies, quantitative data, and experimental workflows are presented to facilitate its application in diverse research settings.

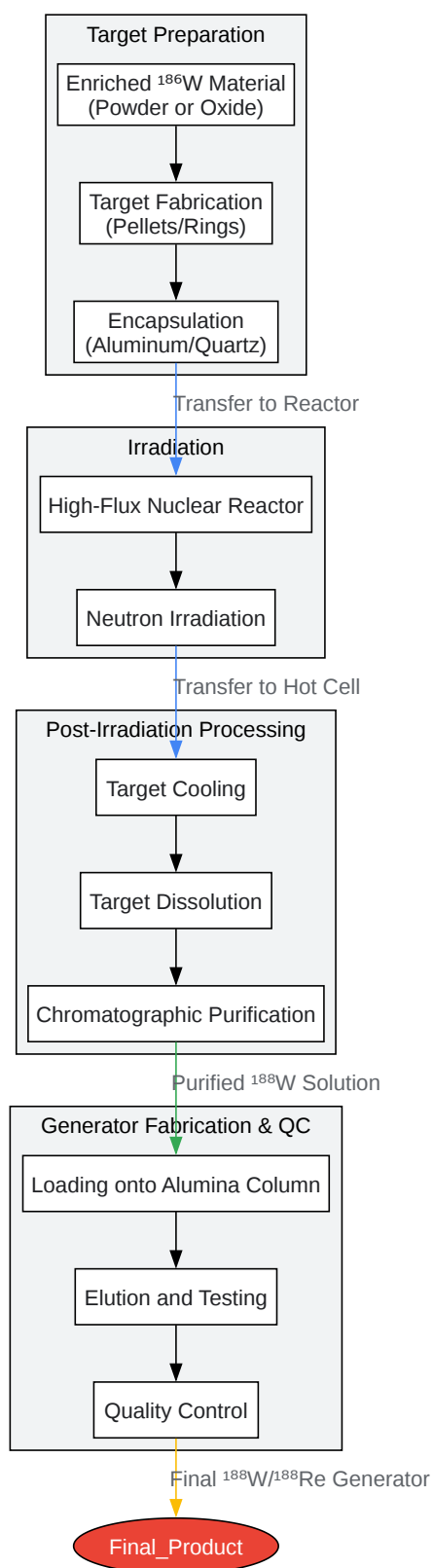
Production of Tungsten-188 for Industrial and Research Generators

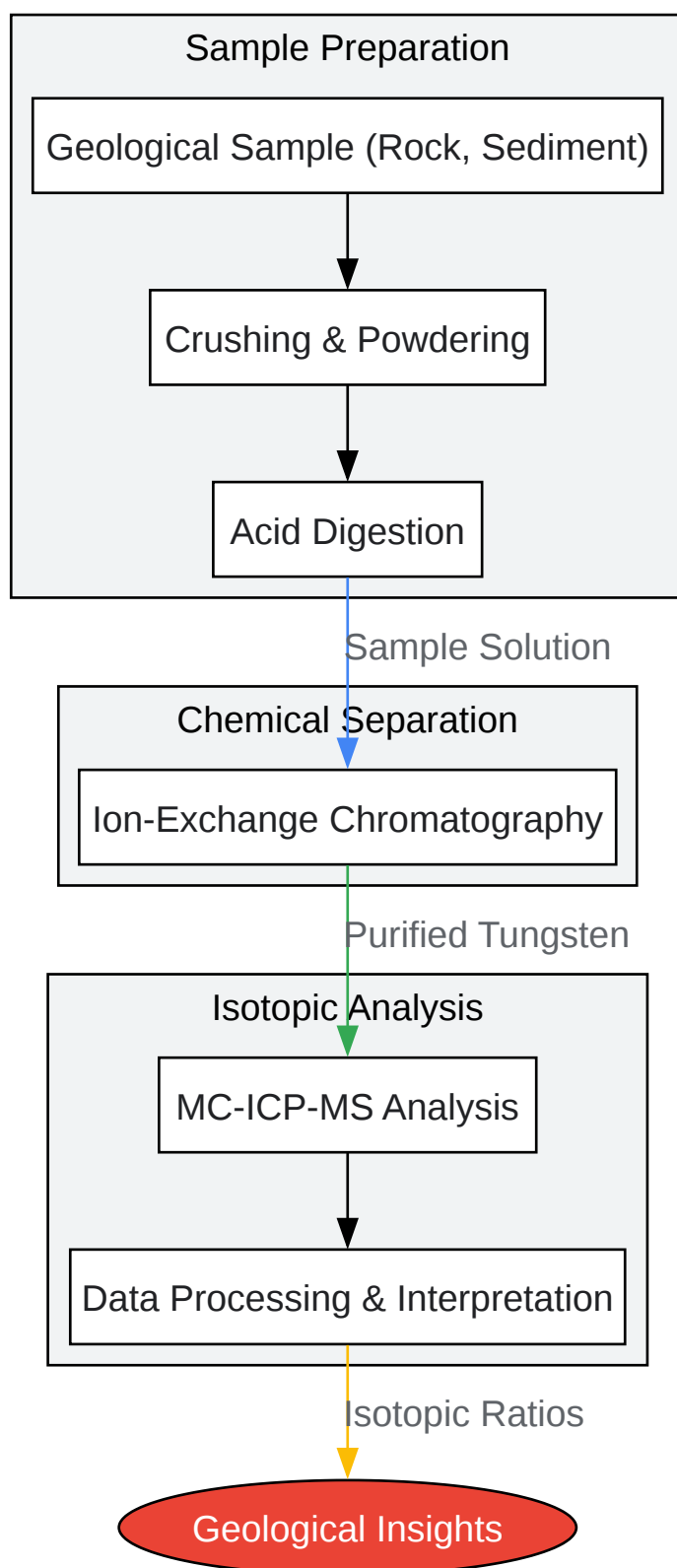
The most significant non-medical application of **Tungsten-186** is its use as a target material in nuclear reactors for the production of Tungsten-188 (^{188}W). ^{188}W is the parent isotope in $^{188}\text{W}/^{188}\text{Re}$ generators, which are crucial for supplying Rhenium-188 (^{188}Re) for various industrial and research purposes, distinct from its well-known medical applications.

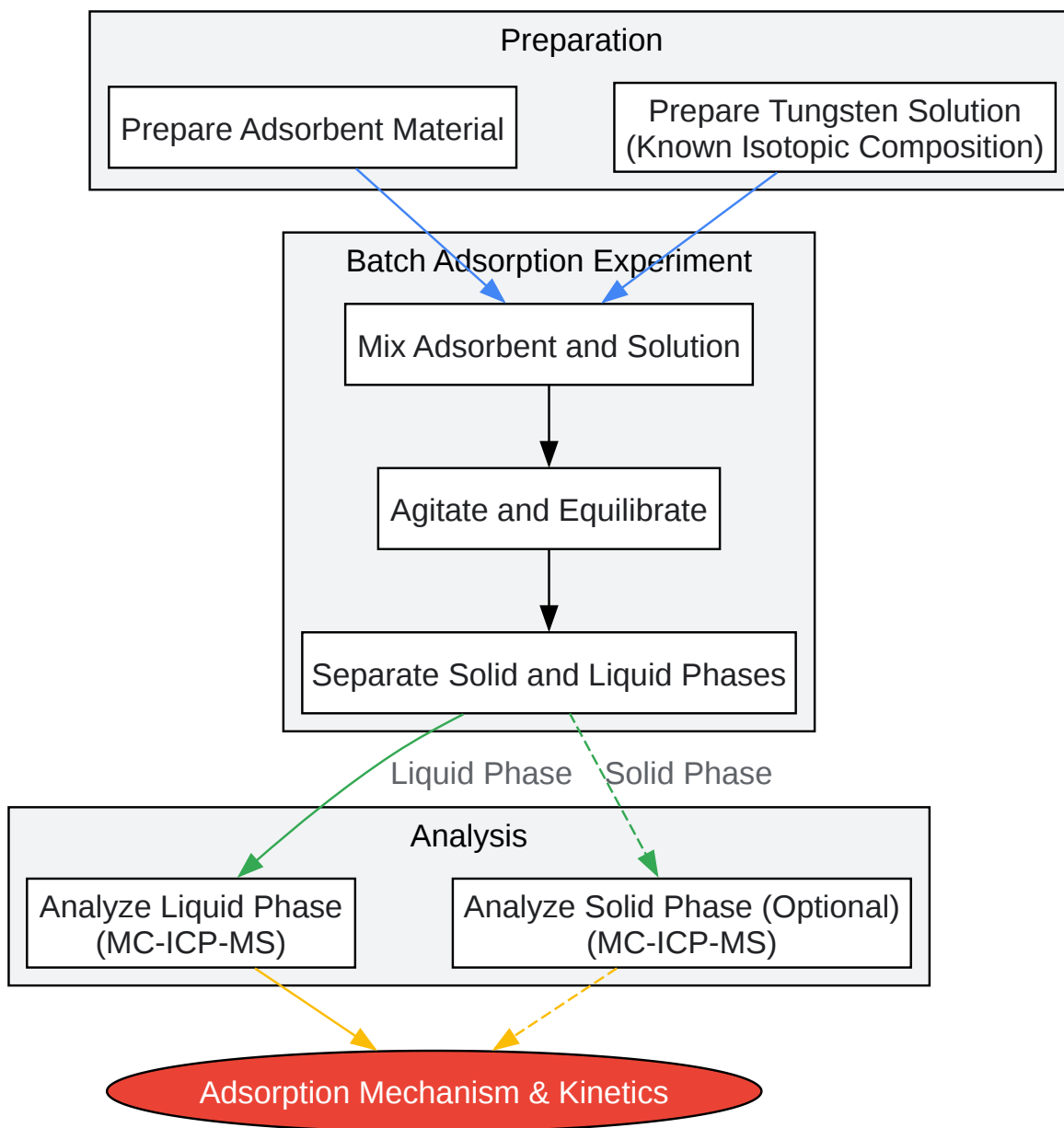
Nuclear Reaction and Decay Pathway

Tungsten-188 is produced via a double neutron capture reaction on an enriched ^{186}W target. The process begins with the capture of a thermal neutron by a ^{186}W nucleus, forming ^{187}W . With a relatively short half-life, ^{187}W can then capture a second neutron to become ^{188}W . Subsequently, ^{188}W decays via beta emission to Rhenium-188.









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- To cite this document: BenchChem. [Tungsten-186: A Technical Guide to its Non-Medical Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077642#potential-non-medical-research-applications-of-tungsten-186\]](https://www.benchchem.com/product/b077642#potential-non-medical-research-applications-of-tungsten-186)

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